

Standard Operating Procedure: Disposal of N-(3-chloro-2-methylphenyl)isonicotinamide[1]

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Compound of Interest

Compound Name: *N*-(3-chloro-2-methylphenyl)isonicotinamide

CAS No.: 68280-07-9

Cat. No.: B441297

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Executive Summary

N-(3-chloro-2-methylphenyl)isonicotinamide (CAS: 309733-52-2) is a critical intermediate used primarily in the synthesis of tyrosine kinase inhibitors (e.g., Dasatinib).[1] Due to the presence of a chlorine substituent on the phenyl ring and a pyridine moiety, this compound presents specific environmental and disposal challenges.

Crucial Directive: This substance must be classified and treated as Halogenated Organic Waste. Improper disposal (e.g., mixing with non-halogenated solvents or drain disposal) can lead to the formation of dioxins during incineration or contamination of municipal water systems.

Hazard Identification & Physical Properties

Before disposal, the waste generator must characterize the material.[1] This compound is generally stable but biologically active.[1]

Table 1: Physicochemical and Hazard Profile

Property	Description
CAS Number	309733-52-2
Molecular Formula	C ₁₃ H ₁₁ ClN ₂ O
Physical State	Solid (typically off-white to yellow powder)
Solubility	Soluble in DMSO, Methanol; Low solubility in water
GHS Classification	Warning
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H412: Harmful to aquatic life with long-lasting effects
Key Structural Feature	Chlorine atom (Cl) – Mandates "Halogenated" waste stream. [1] [2] [3] [4]

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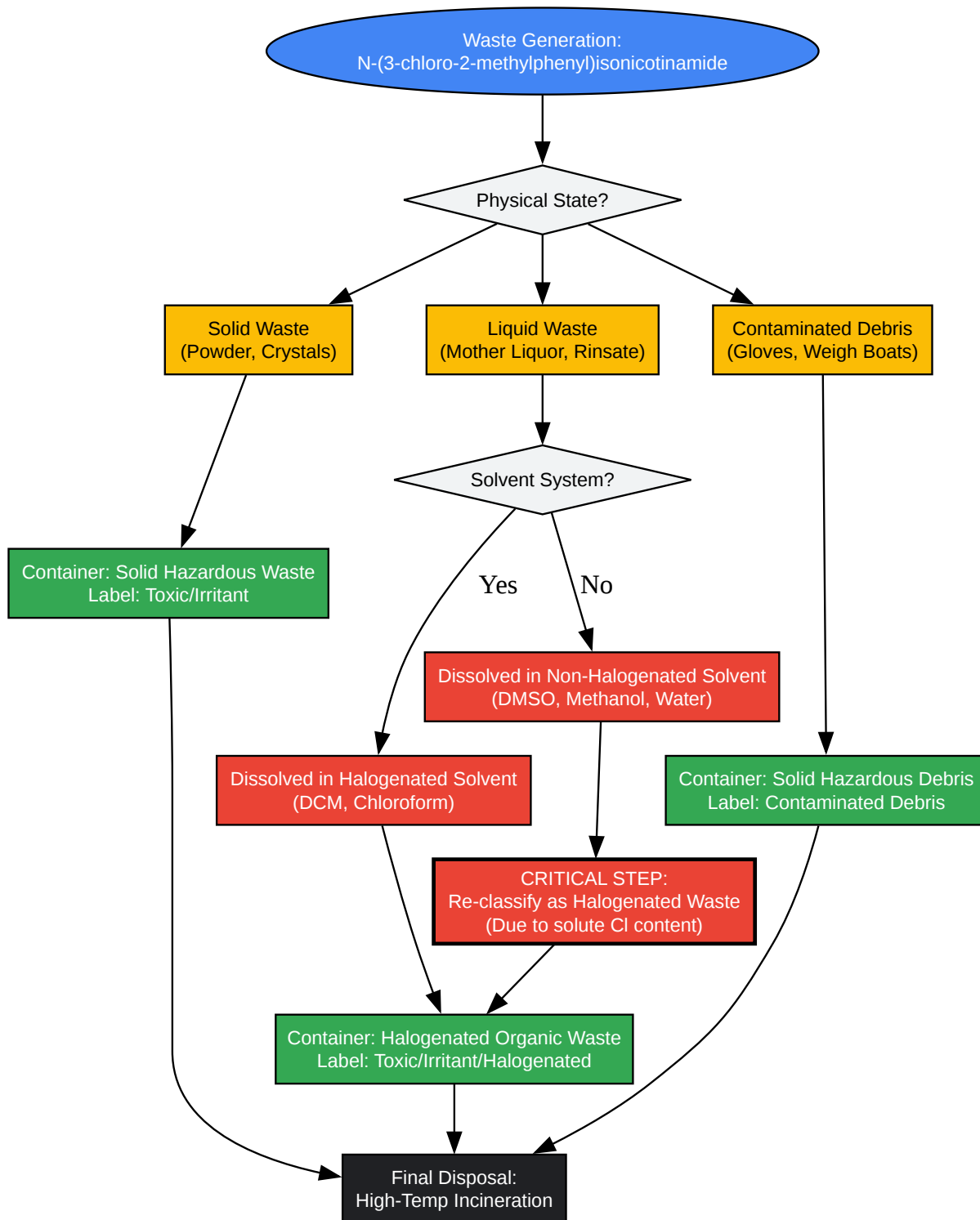
Scientific Insight: The pyridine ring contributes to the compound's potential for aquatic toxicity, while the amide bond is relatively stable.[\[1\]](#) The chlorine atom is the deciding factor for incineration parameters; it requires high-temperature incineration (>1100°C) with acid gas scrubbing to prevent the release of Hydrogen Chloride (HCl) gas.

Waste Stream Segregation Logic

Effective disposal relies on strict segregation at the point of generation.[\[1\]](#) You must prevent cross-contamination of non-halogenated streams.[\[1\]](#)

Decision Matrix: Waste Classification

Use the following logic to determine the correct waste container.



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Figure 1: Waste segregation decision tree ensuring all chlorinated material is routed to the Halogenated Waste stream.^[1]

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Compound)

Applicability: Expired inventory, surplus reagent, or reaction solids.^[1]

- PPE Required: Nitrile gloves (double gloving recommended), lab coat, safety goggles.^[1]
Use a P95/P100 dust mask if handling outside a fume hood.^[1]
- Primary Containment: Transfer the solid into a clear, sealable polyethylene bag or a wide-mouth high-density polyethylene (HDPE) jar.
- Secondary Containment: Place the primary container into the laboratory's dedicated Solid Hazardous Waste drum/pail.
- Labeling:
 - Chemical Name: Write "**N-(3-chloro-2-methylphenyl)isonicotinamide**" fully. Do not use abbreviations or structural formulas alone.
 - Hazards: Check "Toxic" and "Irritant".^[1]
 - Constituents: List "100%".

Protocol B: Liquid Waste (Solutions & Mother Liquors)

Applicability: Reaction mixtures, HPLC waste, or dissolved stock solutions.^[1]

CRITICAL WARNING: Even if the solvent is non-halogenated (e.g., Methanol), the presence of the dissolved chlorinated intermediate (>1000 ppm) legally and technically reclassifies the entire mixture as Halogenated Waste in many jurisdictions ^[1].^[1]

- Segregation: Do NOT pour into the "Non-Halogenated / Organic" solvent carboy.
- Collection: Pour the solution into the Halogenated Solvent Waste container (typically the red safety can or carboy designated for DCM/Chloroform).^[1]

- Compatibility Check: Ensure the waste stream does not contain strong oxidizers (e.g., Nitric Acid) which could react with the amide or pyridine functionalities.[\[1\]](#)
- Labeling:
 - List the solvent (e.g., "Methanol 95%").[\[1\]](#)
 - List the solute: "**N-(3-chloro-2-methylphenyl)isonicotinamide** 5%".
 - Ensure the tag "Halogenated" is clearly visible.[\[1\]](#)

Protocol C: Contaminated Consumables

Applicability: Syringes, weigh boats, gloves, and paper towels used during handling.[\[1\]](#)

- Trace Contamination: Items with visible powder must be treated as hazardous waste.[\[1\]](#)
- Disposal: Place in a clear plastic bag, seal with tape, and deposit in the Solid Hazardous Waste bin.
- Sharps: If needles were used to inject solutions of this compound, they must go into a Biohazard/Sharps container, which is subsequently incinerated.[\[1\]](#)

Emergency Spill Response

In the event of a spill, immediate containment prevents environmental release.[\[1\]](#)

- Dry Spill (Powder):
 - Isolate the area.[\[1\]](#)
 - Do not dry sweep (creates dust).[\[1\]](#)
 - Cover with wet paper towels or use a HEPA-filter vacuum dedicated to hazardous chemicals.[\[1\]](#)
 - Place waste in the Solid Hazardous Waste container.
- Wet Spill (Solution):

- Absorb with an inert material (Vermiculite, Universal Spill Pads).[1]
- Do not use combustible materials (like sawdust) if the solvent is flammable.[1]
- Collect soaked absorbent into a sealed bag and label as Hazardous Waste Debris (Halogenated).

Regulatory Compliance (EPA/RCRA Context)

Under the US EPA Resource Conservation and Recovery Act (RCRA):

- Waste Coding: While this specific intermediate may not be explicitly "P-listed" or "U-listed" by name, it is a Characteristic Waste.
- Halogenated Solvents (F-List): If mixed with spent halogenated solvents (Methylene Chloride, etc.), it falls under F-listed waste codes (F001/F002) [2].[1]
- Destruction Efficiency: The presence of the halogen requires the disposal facility to maintain specific thermal destruction capabilities to minimize the formation of Products of Incomplete Combustion (PICs).[1]

Final Disposition: The only acceptable final disposal method is High-Temperature Incineration at a permitted TSDF (Treatment, Storage, and Disposal Facility).[1]

References

- United States Environmental Protection Agency (EPA).Hazardous Waste Management System: Identification and Listing of Hazardous Waste; Halogenated Organic Compounds.[1] 40 CFR Part 268 Appendix III.[1] Available at: [\[Link\]](#)
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 11235669 (**N-(3-chloro-2-methylphenyl)isonicotinamide**).[1] Available at: [\[Link\]](#)[1]
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- 2. 40 CFR Appendix III to Subpart E of Part 268 - List of Halogenated Organic Compounds Regulated Under § 268.32 | Electronic Code of Federal Regulations (e-CFR) | US Law | LII / Legal Information Institute [[law.cornell.edu](https://www.law.cornell.edu)]
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